

# 2,2-Dibromobutane chemical and physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2-Dibromobutane

Cat. No.: B14672450

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## An In-depth Technical Guide to 2,2-Dibromobutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, reactivity, and experimental protocols related to **2,2-dibromobutane**. The information is intended to support research, development, and drug discovery activities.

## Chemical and Physical Properties

**2,2-Dibromobutane** is a halogenated hydrocarbon with the molecular formula  $C_4H_8Br_2$ .<sup>[1][2][3]</sup> The following tables summarize its key physical and chemical properties.

Table 1: Identifiers and Molecular Properties

Property	Value	Source
IUPAC Name	2,2-dibromobutane	[2]
CAS Number	50341-35-0	[1][2][3]
Molecular Formula	C4H8Br2	[1][2][3]
Molecular Weight	215.916 g/mol	[1][3]
Canonical SMILES	CCC(C)(Br)Br	[2]
InChIKey	XWDSASBQVXXTNE-UHFFFAOYSA-N	[2][4]

Table 2: Physical Properties

Property	Value	Conditions	Source
Boiling Point	145 °C	at 760 mmHg	[1][5]
Melting Point	-25.98 °C	(estimate)	[1]
Density	1.784 g/cm <sup>3</sup>	[1]	
Refractive Index	1.4990	[1]	
Vapor Pressure	6.26 mmHg	at 25 °C	[1]
Flash Point	26.1 °C	[1]	

Table 3: Computed Properties

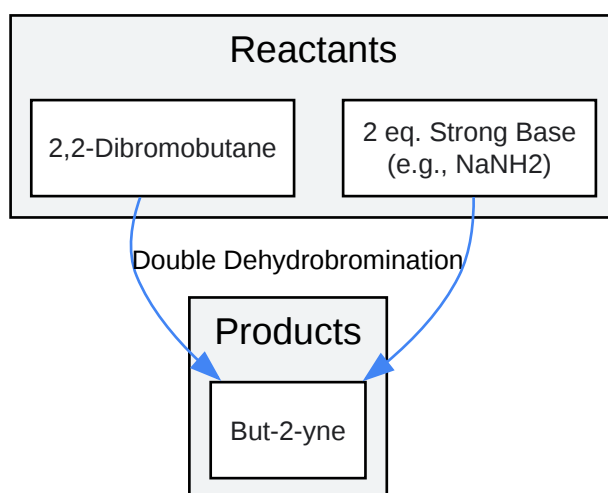
Property	Value	Source
LogP	2.90240	[1]
PSA	0.00000	[1]

## Reactivity and Synthetic Pathways

**2,2-Dibromobutane**, as a geminal dihalide, undergoes characteristic reactions, primarily elimination reactions.[6] When treated with a strong base, it can undergo a double dehydrobromination to form alkynes.[6][7]

A notable reaction is the formation of but-2-yne when **2,2-dibromobutane** is treated with two equivalents of a strong base like sodium amide ( $\text{NaNH}_2$ ).[7] The reaction proceeds through a two-step elimination (E2) mechanism.[6][7]

### Reaction of 2,2-Dibromobutane to But-2-yne



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**Figure 1:** Reaction pathway of **2,2-Dibromobutane**.

## Experimental Protocols

This protocol describes a general procedure for the synthesis of **2,2-dibromobutane** via the hydrobromination of but-2-yne.

Materials:

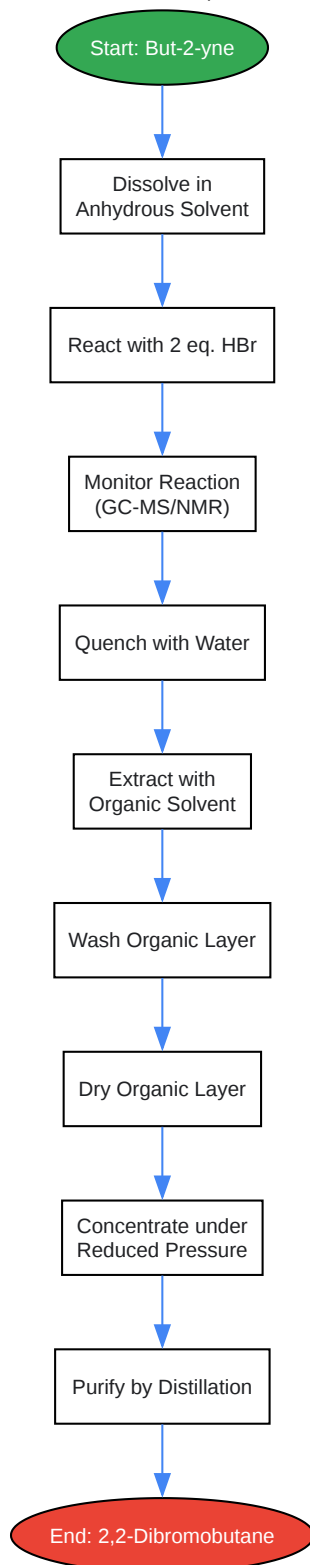
- But-2-yne
- Hydrogen bromide (HBr), 2 equivalents
- Anhydrous solvent (e.g., acetic acid)

- Round-bottom flask
- Gas dispersion tube
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- Set up a round-bottom flask with a magnetic stirrer in an ice bath.
- Dissolve but-2-yne in the anhydrous solvent within the flask.
- Bubble hydrogen bromide gas through the solution using a gas dispersion tube.
- Monitor the reaction progress using a suitable analytical technique (e.g., GC-MS or NMR).
- Once the reaction is complete, quench the reaction by pouring the mixture into water.
- Extract the product with an organic solvent (e.g., diethyl ether).
- Wash the organic layer with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude **2,2-dibromobutane**.
- Purify the product by distillation.

## Synthesis Workflow for 2,2-Dibromobutane



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**Figure 2:** Synthesis workflow of **2,2-Dibromobutane**.

This protocol outlines a general procedure for the double dehydrobromination of **2,2-dibromobutane** to an alkyne using a strong base.<sup>[6]</sup>

Materials:

- **2,2-Dibromobutane**
- Strong base (e.g., sodium amide, potassium tert-butoxide)
- Anhydrous solvent (e.g., THF or DMSO)
- Inert atmosphere (e.g., Nitrogen or Argon)
- Round-bottom flask equipped with a reflux condenser and magnetic stirrer

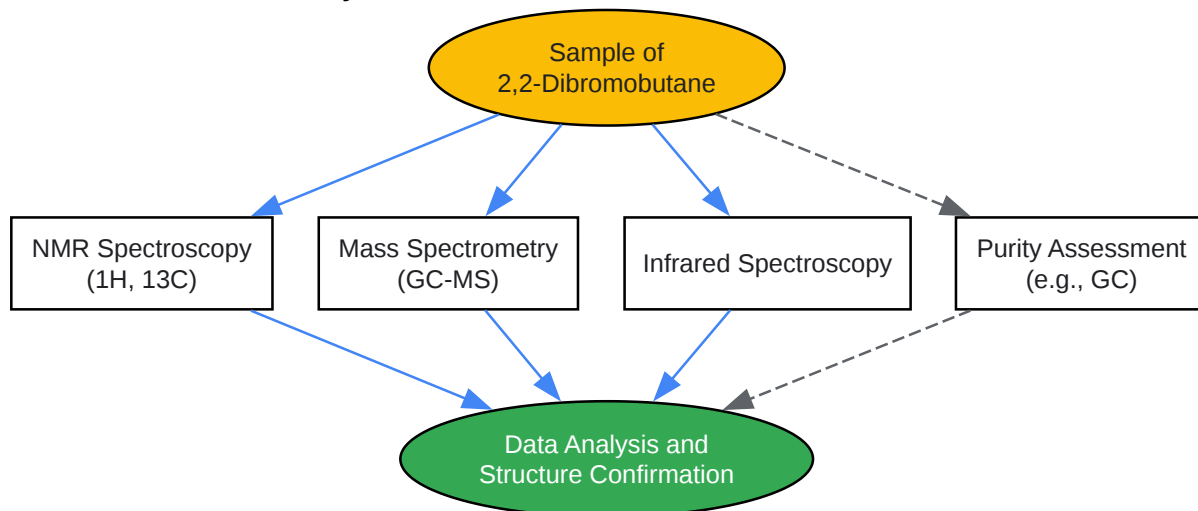
Procedure:

- Set up the reaction apparatus under an inert atmosphere.<sup>[6]</sup>
- Dissolve **2,2-dibromobutane** in the anhydrous solvent in the flask.<sup>[6]</sup>
- Carefully add the strong base to the solution.
- Heat the reaction mixture to reflux and monitor its progress by TLC or GC analysis.<sup>[6]</sup>
- Upon completion, cool the reaction mixture and quench it carefully with water or an ammonium chloride solution.<sup>[6]</sup>
- Extract the product with an organic solvent.<sup>[6]</sup>
- Dry the organic layer and concentrate it to yield the crude alkyne, which can be further purified by distillation.<sup>[6]</sup>

## Analytical Workflow

A general workflow for the analysis and characterization of **2,2-dibromobutane** is presented below. This typically involves spectroscopic methods to confirm the structure and purity of the compound.

## Analytical Workflow for 2,2-Dibromobutane



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